Biological activity of pyrazinylpiperidone derivatives

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Compound of Interest

Compound Name:	*1-(Pyrazin-2-yl)piperidin-4-one*
CAS No.:	*116247-99-5*
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An In-Depth Technical Guide to the Biological Activity of Pyrazinylpiperidone Derivatives

Introduction: A Synthesis of Privileged Scaffolds

In the landscape of medicinal chemistry, certain molecular frameworks consistently appear in a multitude of therapeutic agents, earning them the designation of "privileged scaffolds." Both the pyrazine and piperidone/piperazine rings fall squarely into this category. The pyrazine ring, a six-membered aromatic heterocycle with two nitrogen atoms at the 1 and 4 positions, is a cornerstone in compounds with anticancer, and antibacterial activities.[1] Similarly, the piperazine and its ketone analog, piperidone, are ubiquitous in drug discovery, forming the core of agents targeting the central nervous system and infectious diseases.[2]

The strategic combination of these two moieties into a singular pyrazinylpiperidone derivative creates a hybrid scaffold with significant therapeutic potential. This guide, intended for researchers and drug development professionals, explores the diverse biological activities of this chemical class. By drawing on established principles and experimental data from related heterocyclic compounds, we will delve into the anticancer, antiviral, and neuroprotective

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potential of these derivatives, providing the foundational knowledge needed to guide future discovery and development.

Part 1: Anticancer Activity of Pyrazinylpiperidone Derivatives

The search for novel anticancer agents is a driving force in medicinal chemistry. Nitrogen-containing heterocycles are particularly prominent in this area, often functioning by interfering with cellular signaling pathways that are dysregulated in cancer cells.[3][4]

Rationale and Postulated Mechanisms of Action

Pyrazinylpiperidone derivatives are promising candidates for anticancer drug development due to their structural similarity to known inhibitors of key cellular processes. Many existing anticancer drugs containing pyrazole or pyridine moieties function as kinase inhibitors or inducers of apoptosis.[4][5]

- Kinase Inhibition: Many pyrazolo[3,4-d]pyrimidine derivatives, which share structural features with pyrazinyl moieties, exhibit potent anticancer activity by inhibiting cyclin-dependent kinases (CDKs) or epidermal growth factor receptors (EGFR), both of which are crucial for cancer cell proliferation.[4]

- Induction of Apoptosis: The programmed cell death pathway, or apoptosis, is a primary target for chemotherapy. Compounds can trigger this cascade by causing DNA damage, generating reactive oxygen species (ROS), or interfering with cell cycle progression, ultimately leading to the activation of caspases and cell death.[5][6] Studies on pyrazole-indole hybrids have shown they can induce apoptosis and cause cell cycle arrest in cancer cell lines.[5]

Experimental Evaluation Workflow

A systematic, multi-assay approach is essential to validate the anticancer potential of novel compounds. The workflow begins with broad cytotoxicity screening and progresses to more detailed mechanistic studies for the most promising candidates.

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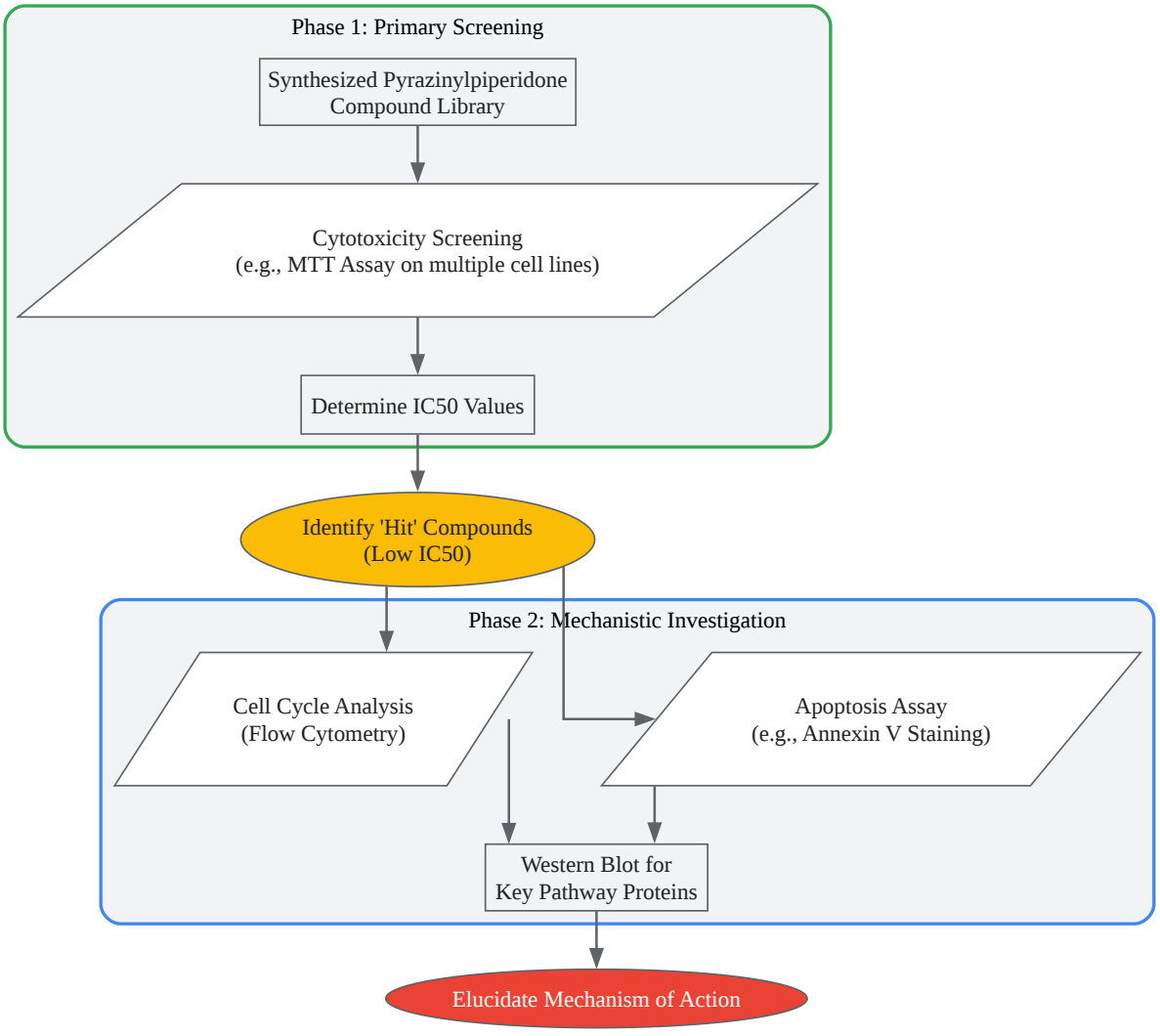

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Caption: Workflow for in vitro anticancer drug screening.

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Detailed Protocol: MTT Cell Viability Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell viability. It measures the metabolic activity of cells, which is typically proportional to the number of viable cells.[3][7]

Objective: To determine the concentration of a test compound that inhibits cell growth by 50% (IC50).

Materials:

- Cancer cell lines (e.g., MCF-7, HepG-2, A549)[5]
- 96-well plates
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Test compounds dissolved in DMSO
- MTT solution (5 mg/mL in PBS)
- DMSO (for dissolving formazan crystals)
- Microplate reader

Step-by-Step Methodology:

- Cell Seeding: Seed cells into 96-well plates at a density of 4,000–5,000 cells per well in 100 µL of complete medium.[7] Incubate for 24 hours at 37°C in a 5% CO2 humidified atmosphere to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the pyrazinylpiperidone derivatives in culture medium. The final DMSO concentration should not exceed 0.5% to avoid solvent toxicity.[8]
- Remove the old medium from the plates and add 100 µL of the diluted compounds to the respective wells. Include a vehicle control (medium with DMSO) and a blank control (medium only).

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- Incubate the plates for 48-72 hours.[7]
- MTT Addition: After incubation, add 10-20 µL of MTT solution to each well and incubate for an additional 2-4 hours at 37°C.[7] During this time, viable cells will reduce the yellow MTT to purple formazan crystals.
- Formazan Solubilization: Carefully remove the medium containing MTT. Add 100-150 µL of DMSO to each well to dissolve the formazan crystals. Gently shake the plate for 10-15 minutes.
- Data Acquisition: Measure the absorbance of each well at 570 nm using a microplate reader.[8]
- Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle-treated control cells. Plot a dose-response curve and determine the IC50 value using regression analysis.

Data Presentation: Comparative Anticancer Activity

The following table summarizes the cytotoxic activity of various related heterocyclic compounds, illustrating the range of potencies that can be expected from this class of molecules.

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Compound Class	Derivative/Compound	Target Cell Line	IC50 (μM)	Reference
Pyrazolo[3,4-d]pyrimidin-4-one	Compound 10e	MCF-7 (Breast)	11	[4]
Pyrazolo[3,4-d]pyrimidin-4-one	Compound 10d	MCF-7 (Breast)	12	[4]
Pyrazole-Indole Hybrid	Compound 7a	HepG2 (Liver)	6.1 ± 1.9	[5]
Pyrazole-Indole Hybrid	Compound 7b	HepG2 (Liver)	7.9 ± 1.9	[5]
Pyrazoline Derivative	Compound b17	HepG-2 (Liver)	3.57	[6]
N-acetyl Pyrazoline	Pyrazoline A	T47D (Breast)	26.51 (μg/ml)	[9]

Mechanistic Pathway: Apoptosis

Apoptosis can be initiated through two main pathways: the extrinsic (death receptor-mediated) and the intrinsic (mitochondrial-mediated) pathways. Many chemotherapeutic agents function by activating the intrinsic pathway.

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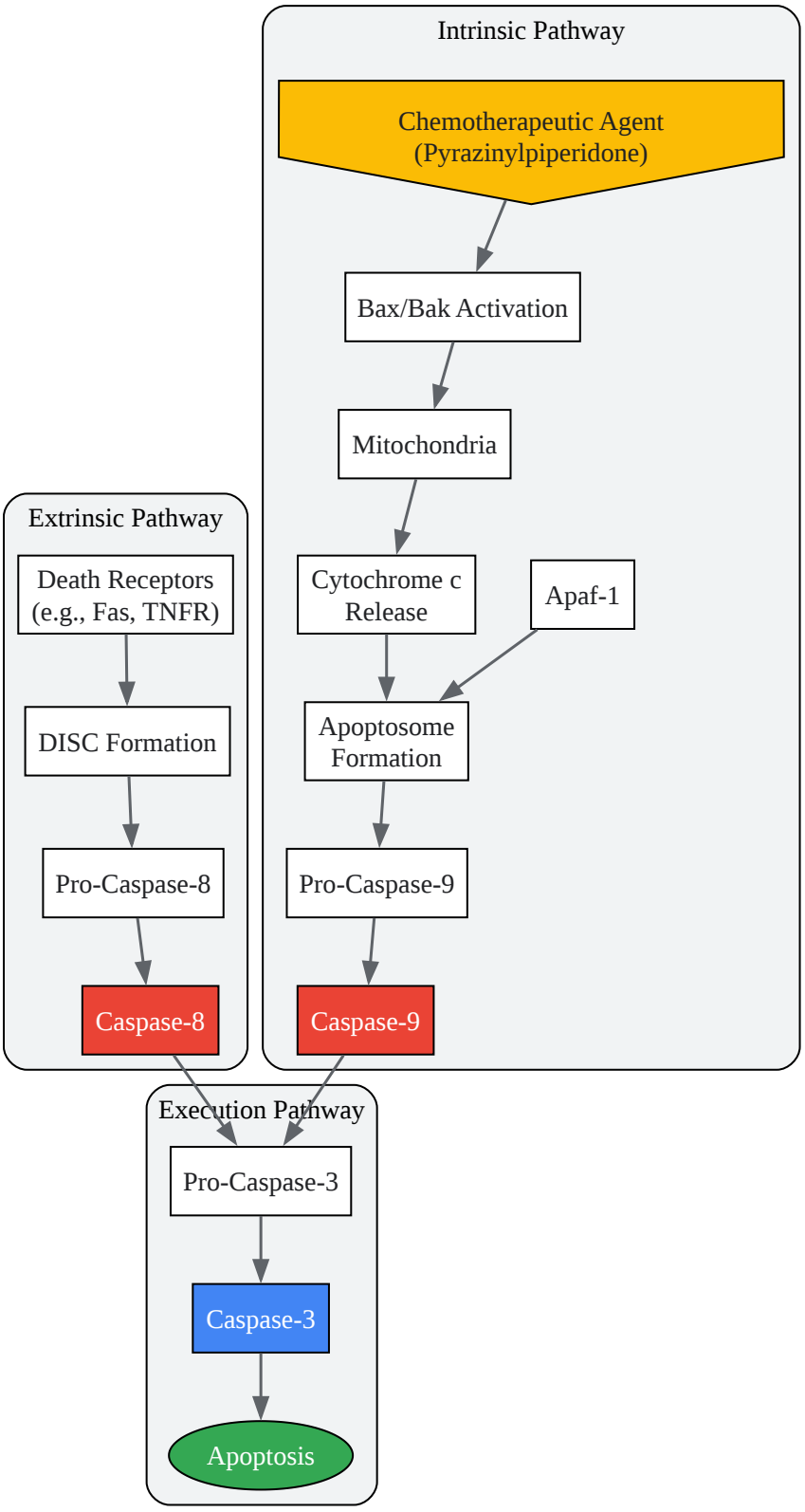

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Caption: The extrinsic and intrinsic pathways of apoptosis.

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Part 2: Antiviral Activity

Viral infections represent a persistent global health challenge, necessitating the continuous development of new antiviral therapeutics.[10] Piperazine derivatives, in particular, are a well-established class of antiviral agents, with many approved drugs featuring this scaffold.[10]

Rationale and Potential Mechanisms of Action

The broad antiviral activity of piperazine-containing compounds suggests that pyrazinylpiperidone derivatives could inhibit viral replication through several mechanisms.[10]

- Inhibition of Viral Entry: Some compounds prevent viruses from entering host cells, a critical first step in infection.
- Inhibition of Viral Replication: Many antiviral agents target key viral enzymes essential for replication, such as RNA-dependent RNA polymerase or proteases.[8] For example, certain 2-phenylpiperazine derivatives have been shown to significantly decrease the DNA copy number of human adenovirus (HAdV) and human cytomegalovirus (HCMV), likely by interfering with a protein involved in DNA replication.[11]
- Inhibition of Post-Entry Steps: Some molecules can interfere with later stages of the viral life cycle, such as the assembly of new viral particles or their release from the host cell.[12]

Detailed Protocol: Plaque Reduction Assay

The plaque reduction assay is a standard method for determining the concentration of an antiviral compound required to inhibit viral infection. It measures the reduction in the formation of "plaques" (zones of cell death) in a monolayer of host cells.[8]

Objective: To determine the 50% effective concentration (EC50) of a test compound.

Materials:

- Host cells susceptible to the virus (e.g., Vero E6, A549) in 6-well or 12-well plates.[8][13]
- Virus stock with a known titer.
- Test compounds and a positive control drug.

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- Semi-solid overlay medium (e.g., medium with methylcellulose or agarose).
- Crystal violet staining solution.
- Phosphate-buffered saline (PBS).

Step-by-Step Methodology:

- Cell Culture: Seed host cells in multi-well plates and grow them to 90-100% confluency.[8]
- Compound Preparation: Prepare serial dilutions of the test compounds in the infection medium.
- Viral Infection: Remove the growth medium from the cells. Infect the monolayers with a virus dilution calculated to produce 50-100 plaques per well. Incubate for 1-2 hours to allow for viral adsorption.[8]
- Compound Treatment: Remove the virus inoculum and gently wash the cells with PBS. Add the compound dilutions mixed with the semi-solid overlay medium to each well. This overlay restricts the spread of the virus, leading to localized plaque formation. Include a "virus only" control.
- Incubation: Incubate the plates at 37°C in a 5% CO2 incubator until plaques are visible (typically 3-14 days, depending on the virus).[8]
- Staining: Fix the cells with a solution like 10% formalin. Remove the overlay and stain the cell monolayer with crystal violet, which stains viable cells but not the plaques.
- Analysis: Count the number of plaques in each well. Calculate the percentage of plaque reduction for each compound concentration compared to the "virus only" control. Determine the EC50 from the dose-response curve.

Data Presentation: Comparative Antiviral Activity

The efficacy of an antiviral drug is determined by both its potency (EC50) and its safety (CC50 - 50% cytotoxic concentration). The Selectivity Index (SI = CC50/EC50) is a critical parameter, with higher values indicating a better therapeutic window.

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Compound Class	Derivative/Compound	Target Virus	EC50 (μM)	CC50 (μM)	Selectivity Index (SI)	Reference
β-Carboline Piperazine	Compound 23	HIV-1	0.53	>256	483	[10]
Piperazinone Phenylalanine	Compound 53	HIV-1	5.89 ± 2.03	16.36 ± 3.38	2.78	[10]
Diarylpyrimidine Piperazine	Compound 58	HIV-1	0.0014	10.15	>7250	[10]
Pyrazolone Derivative	Compound 1b	Chikungunya	26.44	>1473	55.67	[12]

Experimental Workflow: Antiviral Screening

The process of identifying a potential antiviral agent involves parallel assessment of its toxicity to host cells and its specific activity against the virus.

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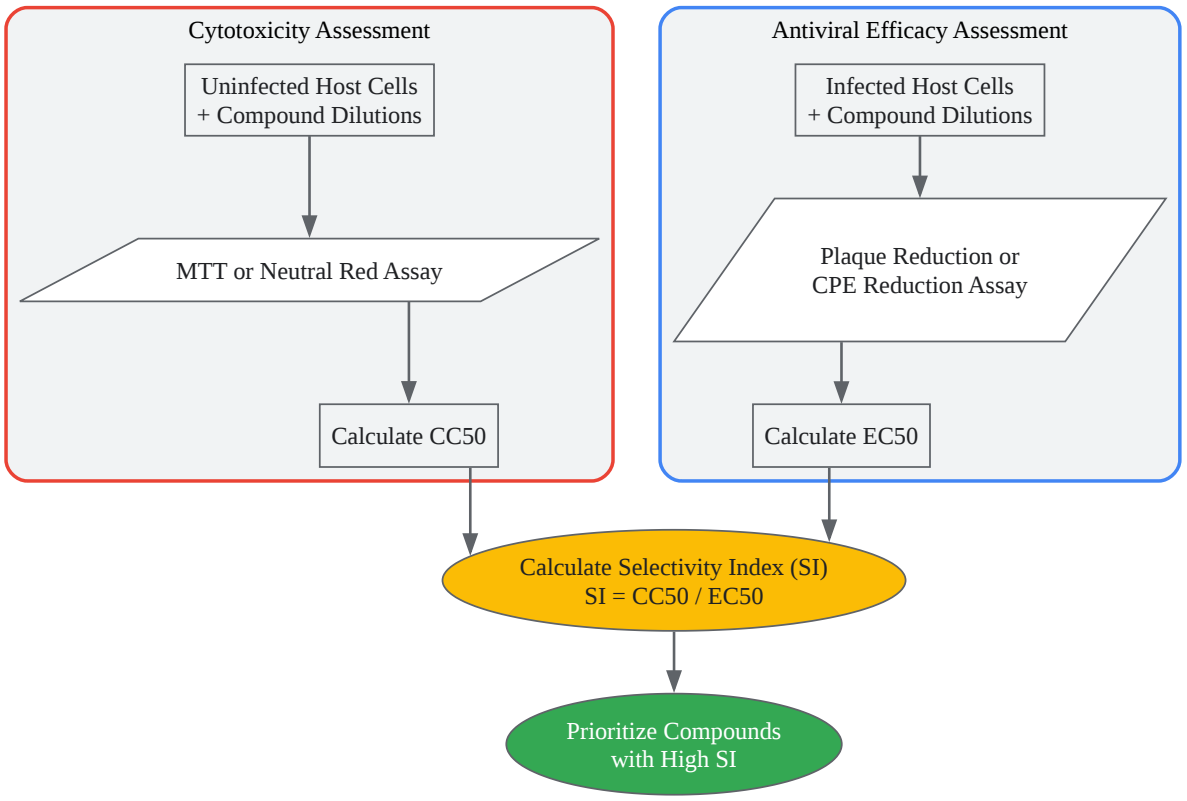

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Caption: Workflow for in vitro antiviral compound evaluation.

Part 3: Neuroprotective Activity

Neurodegenerative disorders like Alzheimer's and Parkinson's disease are characterized by the progressive loss of neurons. Developing neuroprotective agents that can slow or halt this process is a major goal of modern medicine.

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Rationale and Potential Mechanisms of Action

Several mechanisms contribute to neuronal cell death, including oxidative stress, neuroinflammation, and excitotoxicity.[14][15] Pyrazinylpiperidone derivatives may offer neuroprotection by targeting these pathways.

- Anti-inflammatory Effects: Chronic inflammation in the brain, mediated by microglia, contributes significantly to neurodegeneration. Novel pyrazole derivatives have been shown to exert potent anti-inflammatory effects by suppressing the expression of pro-inflammatory cytokines like IL-6 in microglial cells.[16][17]

- Antioxidant Activity: Oxidative stress, resulting from an imbalance of reactive oxygen species (ROS), damages neurons. Compounds with antioxidant properties can neutralize these harmful molecules. Certain N-pyrrolyl hydrazide-hydrazones have demonstrated the ability to preserve levels of glutathione (GSH), a key intracellular antioxidant, and reduce malondialdehyde (MDA), a marker of lipid peroxidation.[18]

- Modulation of Ion Channels: Dysregulation of calcium homeostasis is a common feature of neuronal injury. Piperazine derivatives have been identified as agonists of the TRPC6 channel, a pathway that regulates dendritic spine stability. Activation of this pathway has shown beneficial effects in models of Alzheimer's disease.[19]

Detailed Protocol: In Vitro Neuroprotection Assay (6-OHDA Model)

This assay evaluates a compound's ability to protect neuronal cells from a specific neurotoxin. 6-hydroxydopamine (6-OHDA) is widely used to model Parkinson's disease as it selectively destroys dopaminergic neurons via oxidative stress.[20]

Objective: To assess the neuroprotective effect of test compounds against 6-OHDA-induced cell death in a neuronal cell line.

Materials:

- Neuronal cell line (e.g., human SH-SY5Y or rat PC-12).[18][20]

- Cell culture plates (96-well).

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- 6-hydroxydopamine (6-OHDA).
- Test compounds dissolved in DMSO.
- MTT solution or other viability assay reagents.

Step-by-Step Methodology:

- Cell Seeding and Differentiation: Seed SH-SY5Y or PC-12 cells in 96-well plates. For some applications, cells may be differentiated into a more neuron-like phenotype (e.g., using retinoic acid for SH-SY5Y).
- Compound Pre-treatment: Treat the cells with various non-toxic concentrations of the pyrazinylpiperidone derivatives for 2-6 hours before introducing the toxin.[20] This pre-incubation allows the compound to exert its protective effects.
- Toxin Exposure: Introduce the neurotoxin 6-OHDA (e.g., at 150 µM) to the wells (except for the untreated control group) and incubate for 24 hours.[20]
- Viability Assessment: After the 24-hour incubation, assess cell viability using the MTT assay as described in Part 1.3.
- Analysis: Compare the viability of cells treated with the test compound and 6-OHDA to cells treated with 6-OHDA alone. A statistically significant increase in viability indicates a neuroprotective effect.[18]

Data Presentation: Comparative Neuroprotective Effects

This table summarizes the protective effects of various heterocyclic compounds in different in vitro models of neurotoxicity.

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Compound Class	Compound	Neurotoxicity Model	Protective Effect	Reference
Pyrazole Derivative	Compound 6g	LPS-stimulated BV2 cells	IC50 for IL-6 suppression = 9.562 µM	[16][17]
N-Pyrrolyl Hydrazone	Compound 2	6-OHDA in SH-SY5Y cells	31% increase in cell viability	[18]
N-Pyrrolyl Hydrazone	Compound 2	Rotenone-induced toxicity	Preserved GSH by 67%; Reduced MDA by 47%	[18]
Pyrazoline Derivative	Compound 3h	6-OHDA in PC-12 cells	20% increase in cell viability	[20]
Pyrazoline Derivative	Compound 4h	6-OHDA in PC-12 cells	23% increase in cell viability	[20]

Logical Diagram: Key Neuroprotective Mechanisms

Neuroprotective agents often act through multiple, interconnected pathways to mitigate the complex cascade of events that lead to neuronal death.

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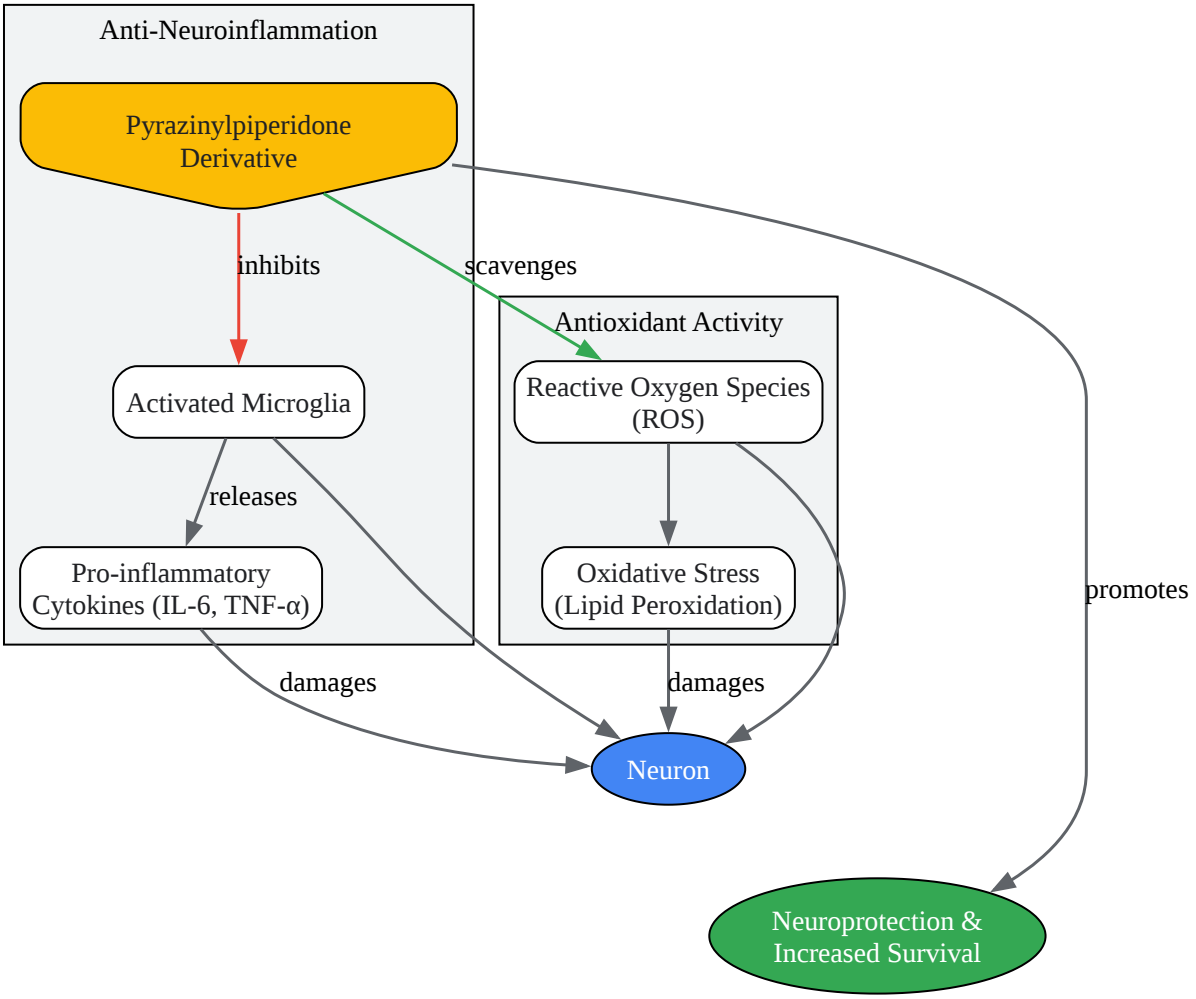

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Caption: Interrelated pathways of neuroprotective action.

Conclusion and Future Perspectives

The pyrazinylpiperidone scaffold represents a compelling starting point for the design of novel therapeutics. By merging two biologically significant heterocycles, these derivatives hold the

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potential for multifaceted activity against a range of human diseases. The evidence from related pyrazine, piperazine, and pyrazole compounds strongly suggests that this class is ripe for exploration as a source of new anticancer, antiviral, and neuroprotective agents.

Future research should focus on the synthesis of diverse libraries of pyrazinylpiperidone derivatives and their systematic evaluation using the workflows described herein. A critical component of this effort will be the elucidation of detailed structure-activity relationships (SAR), which will guide the optimization of 'hit' compounds into potent and selective clinical candidates.[21][22] The integration of computational modeling and in vitro screening will be paramount in accelerating the discovery of the next generation of therapeutics derived from this promising scaffold.

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